Technical Whitepaper: Spectroscopic Characterization of 1-Chloroheptadecafluorooctane

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Compound of Interest	
Compound Name:	*1-Chloroheptadecafluorooctane*
CAS No.:	*307-33-5*
Cat. No.:	*B3031402*

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Executive Summary & Critical Identification

1-Chloroheptadecafluorooctane (also known as Perfluorooctyl chloride) is a perfluorinated alkyl halide used as a specialized solvent in fluorous biphasic catalysis and as a synthetic intermediate in the generation of fluorous-tagged reagents. Its high electron density and extreme hydrophobicity make it a unique candidate for oxygen transport systems and specialized drug delivery vehicles.

⚠️ Critical Technical Note: CAS Registry Conflict

A discrepancy was noted in the request parameters regarding the CAS number.

- Requested CAS: 335-56-8 (Corresponds to 1-Bromoperfluorohexane,

).[1]

- Correct CAS for **1-Chloroheptadecafluorooctane**:307-33-5 (

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).

This guide focuses exclusively on the requested chemical entity: **1-Chloroheptadecafluorooctane** (

). Researchers must verify the CAS number on reagent bottles to prevent chain-length or halogen-type errors in synthesis.

Chemical Identity Table

Property	Specification
IUPAC Name	1-Chloro-1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,8-heptadecafluorooctane
Molecular Formula	
Molecular Weight	454.5 g/mol
Physical State	Colorless liquid
Boiling Point	~138-140 °C
Density	~1.7 - 1.8 g/mL
Solubility	Immiscible with water and standard organic solvents; miscible with fluorous solvents (e.g., FC-72).[2][3][4]

Nuclear Magnetic Resonance (NMR) Spectroscopy[6][7][8][9]

Due to the absence of hydrogen atoms,

H NMR is silent (useful only for purity checks against hydrocarbon contaminants).

F NMR is the definitive method for structural verification.

F NMR Spectral Profile

The fluorine spectrum is characterized by the distinct chemical shift of the terminal chlorodifluoromethyl group (

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) relative to the perfluoroalkyl chain.

Experimental Parameters:

- Solvent:

  (with 0.5% Freon-113 or

  internal standard) or neat with a

  capillary lock.

- Reference:

  (

  0.0 ppm).[5]

Signal Assignment	Chemical Shift (, ppm)	Multiplicity	Integration	Structural Context
A ( )	-81.5 to -82.0	Triplet (approx)	3F	Terminal methyl group
B ( )	-68.0 to -72.0	Triplet/Multiplet	2F	Diagnostic Peak: Deshielded by Cl relative to internal .
C ( )	-118.0 to -120.0	Multiplet	2F	Adjacent to group.
D (Chain)	-121.0 to -123.0	Broad Multiplet	8F	Internal bulk chain (to).
E ( )	-126.0 to -127.0	Multiplet	2F	Adjacent to terminal .

Mechanistic Insight: The substitution of a Fluorine atom with Chlorine in the terminal position causes a significant downfield shift (deshielding) of the alpha-fluorines (

) compared to a perfluoro-chain (typically -81 ppm for

or -122 ppm for internal

). This is due to the lower electronegativity of Chlorine relative to Fluorine, which alters the local diamagnetic shielding tensor.

C NMR (Proton Decoupled)

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The Carbon-13 spectrum is complex due to extensive C-F coupling (

Hz).

- Region: ~117-120 ppm (quartet of triplets).
- Chain: ~105-115 ppm (triplets of triplets).
- Region: Distinct shift due to the heavy atom effect, often appearing slightly upfield of the bulk perfluoro carbons due to the "heavy atom effect" of chlorine.

Mass Spectrometry (MS) Profiling

Mass spectrometry of perfluorinated compounds requires careful interpretation due to the weakness of the molecular ion and the stability of perfluoroalkyl cations.

Electron Ionization (EI) Fragmentation Pattern

Method: GC-MS (EI, 70 eV).

m/z (approx)	Ion Identity	Relative Intensity	Mechanistic Origin
454 / 456		Very Weak / Absent	Molecular ion (often unstable).
419		Medium	Loss of Chlorine radical ( ).
435		Weak	Loss of Fluorine (rare in chlorides).
69		Base Peak (100%)	Characteristic perfluoro fragment.
119		High	Chain scission.
169		High	Chain scission.
135 / 137		Low/Medium	Terminal fragment containing Chlorine.

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Interpretation Logic: The fragmentation is dominated by the stability of the perfluoroalkyl cations (

). The presence of the Chlorine atom is best verified by the isotopic pattern (3:1 ratio of

:

) in fragments retaining the chlorine (e.g.,

at m/z 85/87 or

), although these are often swamped by the fluorocarbon chain fragments.

Vibrational Spectroscopy (FTIR)

Characteristic Absorption Bands

The FTIR spectrum is dominated by the intense C-F stretching vibrations, which can obscure other features.

Wavenumber ( )	Vibration Mode	Intensity	Notes
1100 - 1350	C-F Stretch	Very Strong	Broad, multi-peak "super-band" characteristic of PFAS.
700 - 800	C-Cl Stretch	Medium/Weak	Diagnostic peak. Often shifted higher than alkyl chlorides due to fluorination.
900 - 1000	C-C Stretch	Weak	Skeleton vibrations.
2800 - 3000	C-H Stretch	Absent	Purity Check: Appearance indicates hydrocarbon contamination.

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Experimental Protocols

Protocol: Sample Preparation for F NMR

- Objective: Obtain high-resolution spectra of a fluorous liquid.
- Challenge:

  is immiscible with standard NMR solvents (

  , DMSO-

).
- Method: Coaxial Insert System.

Step-by-Step:

- Primary Tube: Place 500

  L of neat **1-Chloroheptadecafluorooctane** into a standard 5mm NMR tube.
- Lock Solvent: Insert a coaxial capillary containing

  or Acetone-

  into the tube. This provides the deuterium lock signal without requiring the sample to dissolve.
- Referencing: Add 5

  L of Trichlorofluoromethane (

) directly to the neat sample as an internal reference (0.0 ppm).
- Acquisition: Set spectral width to at least 200 ppm (-50 to -250 ppm). Set relaxation delay (

) to >2 seconds to account for long

  of perfluorinated carbons.

Protocol: GC-MS Analysis

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- Column: DB-5ms or equivalent (non-polar).
- Carrier Gas: Helium (1.0 mL/min).
- Injection: Split mode (50:1) to prevent detector saturation.
- Temperature Program:
  - Hold at 50°C for 2 min.
  - Ramp 10°C/min to 200°C.
  - Hold 5 min.
- Note: Fluorous compounds are highly volatile and have low retention times on standard non-polar columns.

Visualization of Analytical Logic

Diagram 1: Fragmentation Pathway (EI-MS)

This diagram illustrates the primary fragmentation routes of the molecular ion, explaining the dominance of the

peak.

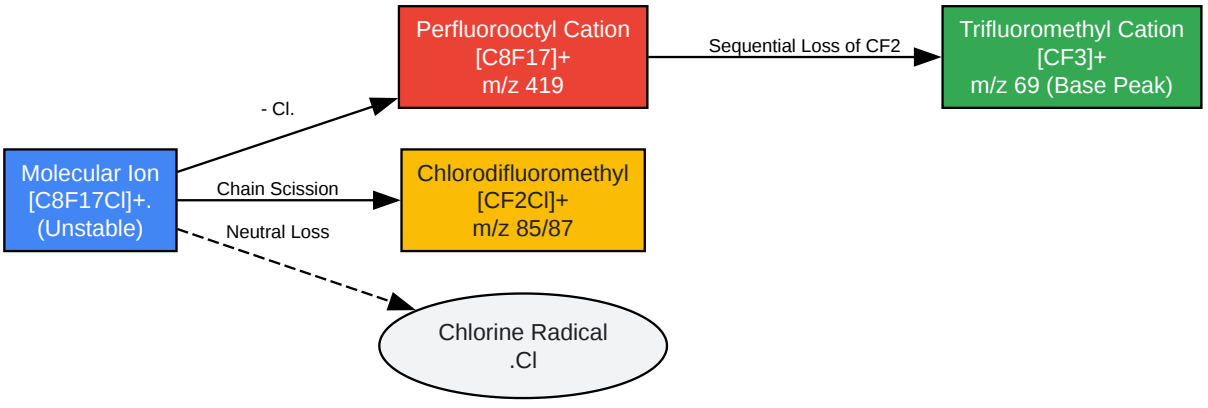

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Figure 1: Electron Impact fragmentation logic for **1-Chloroheptadecafluorooctane**, highlighting the loss of Chlorine and the formation of the stable perfluoroalkyl series.

Diagram 2: Purity Assessment Workflow

A logic flow for researchers to validate the identity and purity of synthesized or purchased material.

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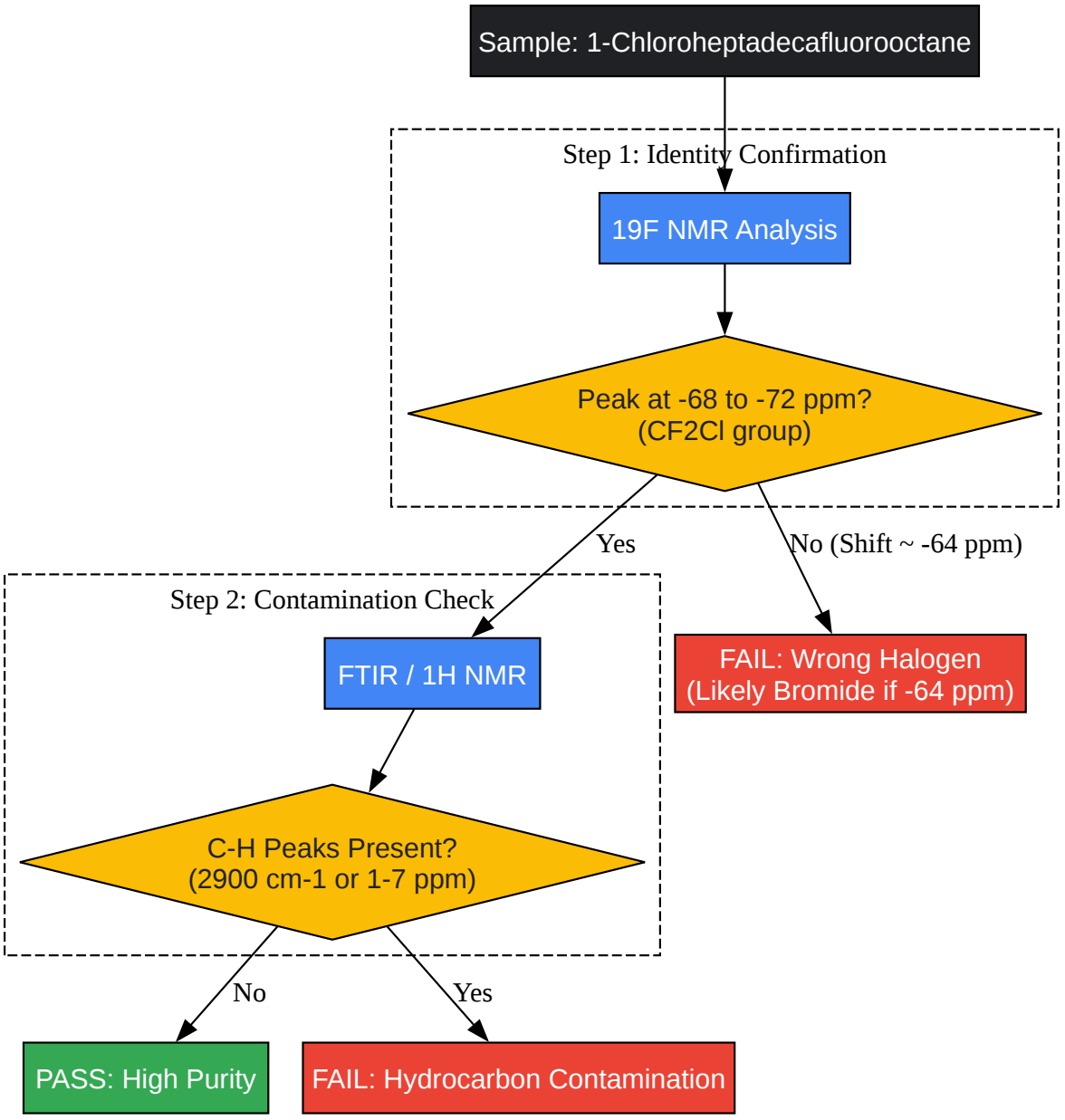

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Figure 2: Decision matrix for validating the chemical identity and purity of the sample, distinguishing it from hydrocarbon contaminants and brominated analogs.

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